

# Personal protective equipment for handling Ethyl 1H-indazole-5-carboxylate

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## Compound of Interest

Compound Name: *Ethyl 1H-indazole-5-carboxylate*

Cat. No.: B066153

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## Essential Safety and Handling Guide for Ethyl 1H-indazole-5-carboxylate

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Ethyl 1H-indazole-5-carboxylate**, including operational and disposal plans.

### Chemical Profile:

Property	Value
Chemical Name	Ethyl 1H-indazole-5-carboxylate
CAS Number	192944-51-7
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	190.20 g/mol
Physical Form	Solid

## Hazard Identification and Personal Protective Equipment (PPE)

The following hazard statements have been identified for **Ethyl 1H-indazole-5-carboxylate**:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this compound is **Warning**.[\[1\]](#)

To mitigate these risks, the following personal protective equipment is essential:

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 or OSHA 29 CFR 1910.133
Hand Protection	Chemical-resistant gloves	Nitrile rubber, inspected before use
Body Protection	Laboratory coat	Long-sleeved, fully buttoned
Respiratory Protection	Air-purifying respirator with a particulate filter	NIOSH (US) or CEN (EU) approved

## Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe working environment.

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[2\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

## 2. Handling Procedures:

- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use designated tools for weighing and transferring the solid.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

## 3. Decontamination:

- Clean the work area and any contaminated equipment with an appropriate solvent and then wash with soap and water.
- Dispose of contaminated gloves and other disposable materials in a designated waste container.[\[2\]](#)

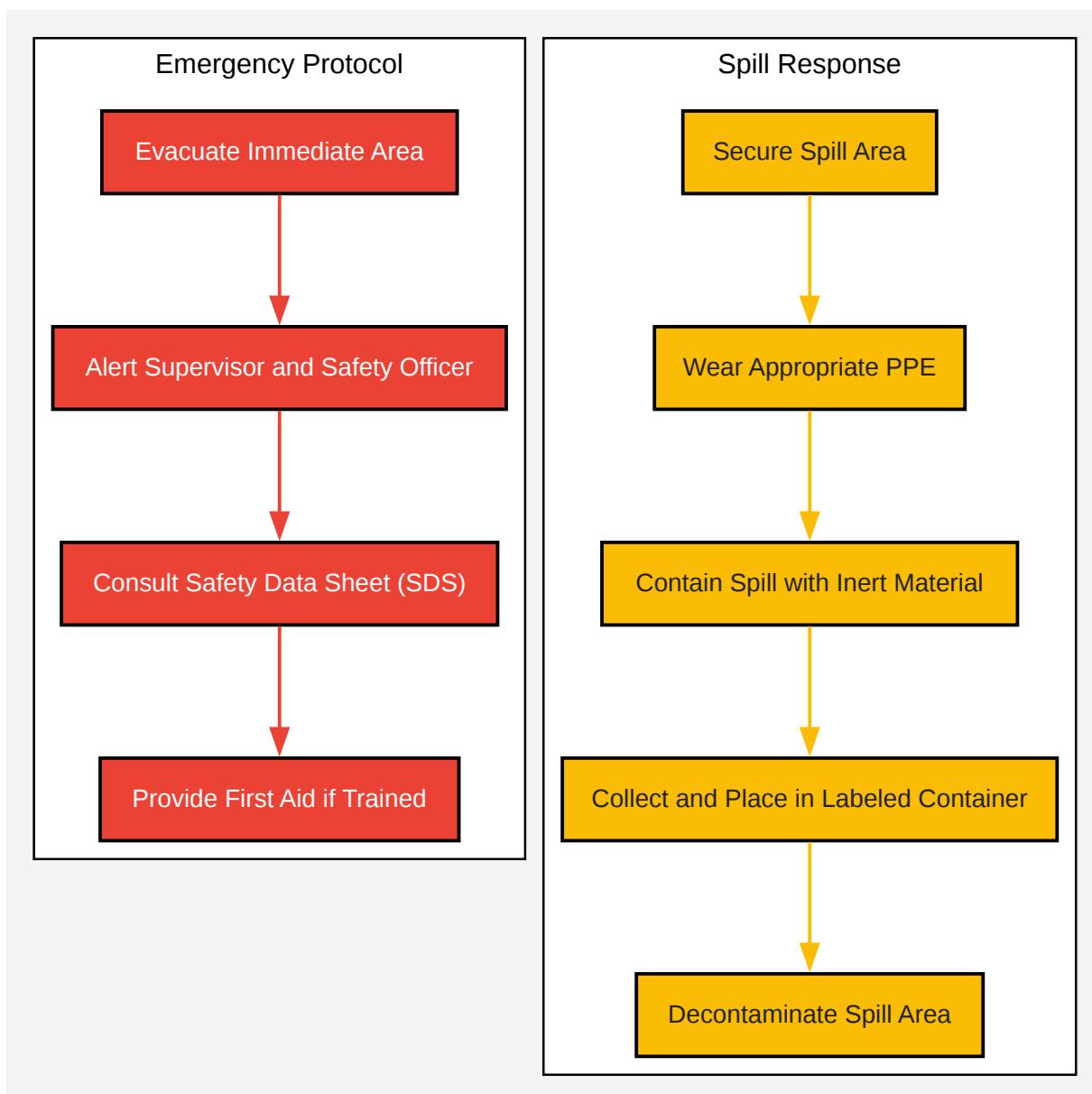
## 4. First Aid Measures:

- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[\[2\]](#)
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[\[2\]](#)

## Emergency and Disposal Protocols

A clear plan for emergencies and waste disposal is a critical component of laboratory safety.

## Spill and Emergency Response Workflow



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Caption: Emergency and spill response workflow.

## Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

### 1. Waste Collection:

- Collect surplus and non-recyclable solutions in a designated, labeled, and suitable container.
- Contaminated packaging should be disposed of as unused product.[\[2\]](#)

## 2. Disposal Method:

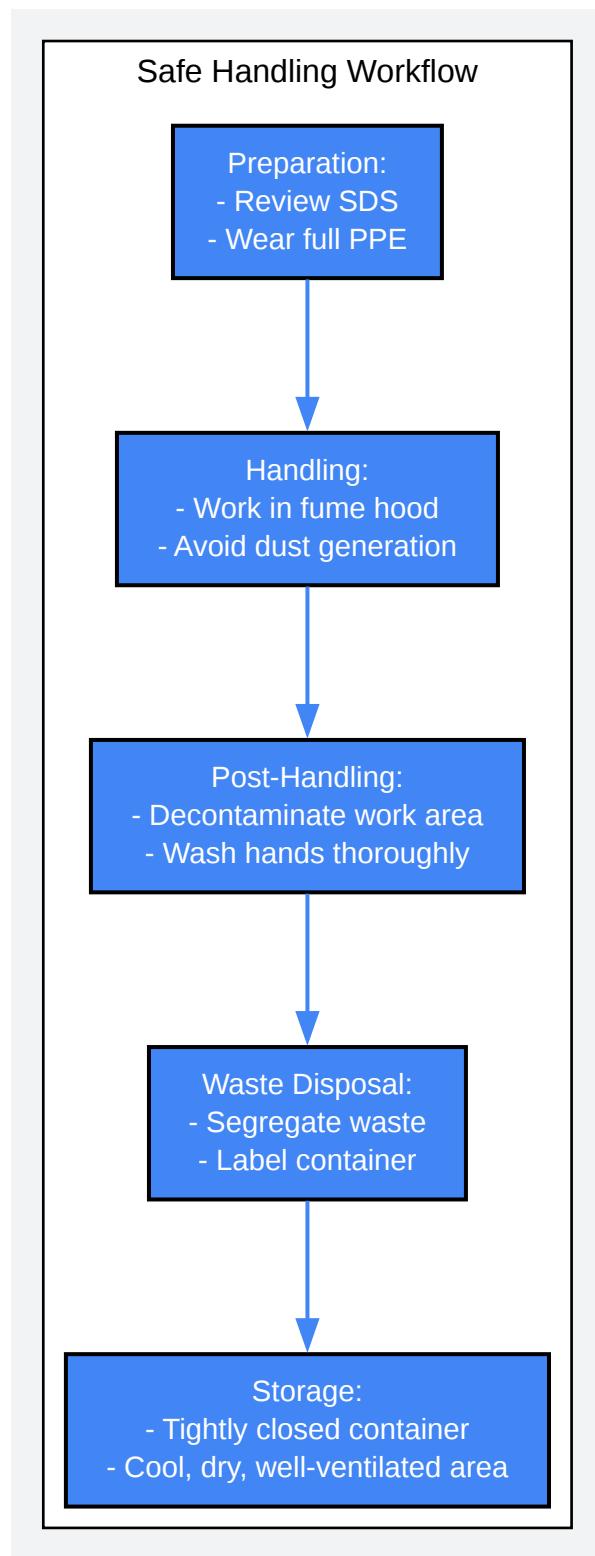
- Contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)
- The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)

## 3. Environmental Precautions:

- Do not let the product enter drains.[\[2\]](#)

## Safe Handling Workflow

The following diagram outlines the standard operating procedure for handling **Ethyl 1H-indazole-5-carboxylate**.



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Caption: Step-by-step safe handling workflow.

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## References

- 1. Ethyl 1H-indazole-5-carboxylate | 192944-51-7 [sigmaaldrich.com]
- 2. capotchem.com [capotchem.com]
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